

The Versatility of 800CW NHS Ester in Research: A Technical Guide

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Compound of Interest

Compound Name: 800CW NHS ester

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The near-infrared (NIR) fluorescent dye, 800CW N-hydroxysuccinimidyl (NHS) ester, has emerged as a powerful tool in a wide array of research applications, from fundamental cellular analysis to preclinical in-vivo imaging. Its exceptional optical properties in the NIR spectrum, including high molar absorptivity and good quantum yield, offer significant advantages over traditional visible light fluorophores, primarily due to reduced tissue autofluorescence and deeper tissue penetration. This technical guide provides an in-depth overview of the core applications of **800CW NHS ester**, complete with detailed experimental protocols and quantitative data to empower researchers in their scientific endeavors.

Core Properties and Conjugation Chemistry

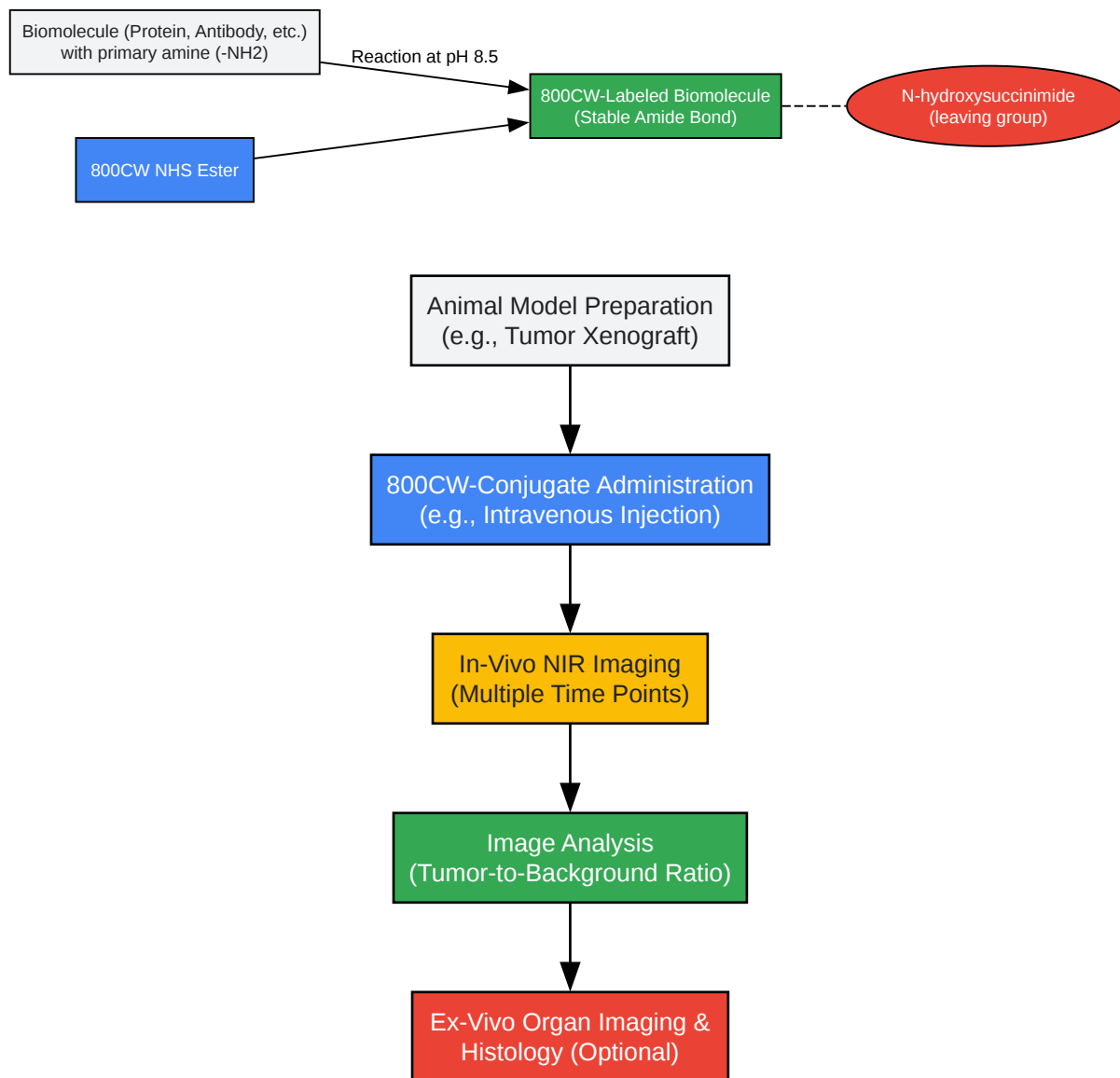
800CW NHS ester is an amine-reactive dye that readily forms stable covalent amide bonds with primary and secondary amines, such as those found on lysine residues of proteins.^[1] This straightforward conjugation chemistry makes it a versatile label for a variety of biomolecules, including antibodies, peptides, and other proteins.^[2]

Key Physicochemical Properties of 800CW NHS Ester

Property	Value	Reference
Molecular Formula	C45H44N3NaO16S4	[3]
Molecular Weight	~1019.1 g/mol	[3]
Excitation Maximum (in PBS)	774 nm	[4]
Emission Maximum (in PBS)	789 nm	
Molar Absorptivity (in PBS)	240,000 L mol ⁻¹ cm ⁻¹	
Quantum Yield (in TCB)	8.0 ± 0.2%	

NHS Ester Conjugation Workflow

The following diagram illustrates the fundamental principle of NHS ester chemistry for labeling biomolecules.



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